

Application Notes and Protocols: C12-iE-DAP Working Solution

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: C12-iE-DAP

Cat. No.: B15611023

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Introduction

C12-iE-DAP (Lauroyl- γ -D-glutamyl-meso-diaminopimelic acid) is a potent synthetic agonist for the Nucleotide-binding Oligomerization Domain-containing protein 1 (NOD1), an intracellular pattern recognition receptor.[1][2] As an acylated derivative of γ -D-Glu-mDAP (iE-DAP), the minimal peptidoglycan motif recognized by NOD1, **C12-iE-DAP** exhibits significantly higher potency, stimulating NOD1 at concentrations 100- to 1000-fold lower than iE-DAP.[1] It is a valuable tool for studying the activation of innate immune responses, particularly the signaling pathways involved in the recognition of bacterial components.[1][3] This document provides detailed protocols for the preparation of **C12-iE-DAP** working solutions and its application in cellular assays.

Data Presentation

Table 1: Chemical and Physical Properties of **C12-iE-DAP**

Property	Value	Reference
Synonyms	Lauroyl-γ-D-glutamyl-meso-diaminopimelic acid	[1]
Molecular Formula	C ₂₄ H ₄₃ N ₃ O ₈	[1]
Molecular Weight	501.61 g/mol	[1]
Appearance	Lyophilized solid	[1]
Solubility	1 mg/mL in DMSO or methanol	[1]
Storage	Store at -20°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[1]

Table 2: Recommended Working Concentrations for Cellular Assays

Cell Line	Application	Working Concentration	Reference
HEK-Blue™ NOD1	NOD1 activation (NF-κB reporter assay)	10 ng/mL - 10 µg/mL	[1]
THP-1	Cytokine (IL-8, TNF-α) release	2 µM - 50 µM	[4]
A549-Dual™	NF-κB and ISRE pathway activation	Not specified, but used for significant activation	[5]
Bovine Mammary Epithelial Cells (BMECs)	Inflammatory response and tight junction disruption	10 ng/mL - 10,000 ng/mL	[6]

Experimental Protocols

Protocol 1: Preparation of a 1 mg/mL Stock Solution

This protocol describes the reconstitution of lyophilized **C12-iE-DAP** to create a stock solution.

Materials:

- **C12-iE-DAP** (lyophilized)
- Dimethyl sulfoxide (DMSO) or Methanol, sterile
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated micropipettes and sterile tips

Procedure:

- **Aseptic Technique:** Perform all steps in a sterile environment (e.g., a laminar flow hood) to prevent contamination.
- **Equilibration:** Allow the lyophilized **C12-iE-DAP** vial to equilibrate to room temperature before opening to prevent condensation.
- **Reconstitution:** Carefully open the vial and add the appropriate volume of sterile DMSO or methanol to achieve a final concentration of 1 mg/mL. For example, to a 1 mg vial of **C12-iE-DAP**, add 1 mL of DMSO.
- **Dissolution:** Gently vortex or pipette the solution up and down to ensure the lyophilized powder is completely dissolved.
- **Aliquoting:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This is crucial to avoid repeated freeze-thaw cycles which can degrade the compound.
- **Storage:** Store the aliquots at -20°C.

Protocol 2: Preparation of Working Solutions for Cellular Assays

This protocol details the dilution of the stock solution to the final working concentration for cell-based experiments.

Materials:

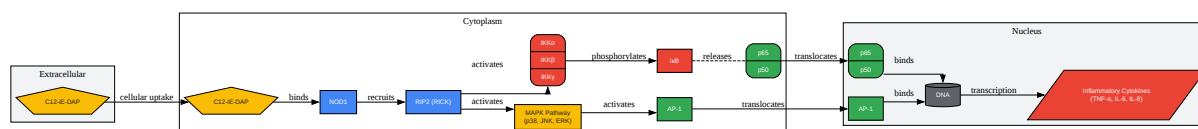
- 1 mg/mL **C12-iE-DAP** stock solution
- Sterile cell culture medium appropriate for your cell line
- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes and sterile tips

Procedure:

- Thawing: Thaw a single aliquot of the 1 mg/mL **C12-iE-DAP** stock solution at room temperature.
- Intermediate Dilution (Optional but Recommended): It is often convenient to prepare an intermediate dilution from the stock solution. For example, dilute the 1 mg/mL stock 1:100 in sterile cell culture medium to create a 10 µg/mL intermediate solution.
- Final Dilution: Prepare the final working concentrations by diluting the stock or intermediate solution in the appropriate volume of cell culture medium.
 - Example for a 100 ng/mL working solution:
 - From a 10 µg/mL intermediate solution, perform a 1:100 dilution (e.g., add 10 µL of the 10 µg/mL solution to 990 µL of cell culture medium).
 - From a 1 mg/mL stock solution, perform a 1:10,000 dilution.
- Application to Cells: Add the prepared working solution to your cell cultures as per your experimental design. Ensure the final concentration of the solvent (e.g., DMSO) in the cell culture medium is non-toxic to the cells (typically $\leq 0.1\%$).

Mandatory Visualizations

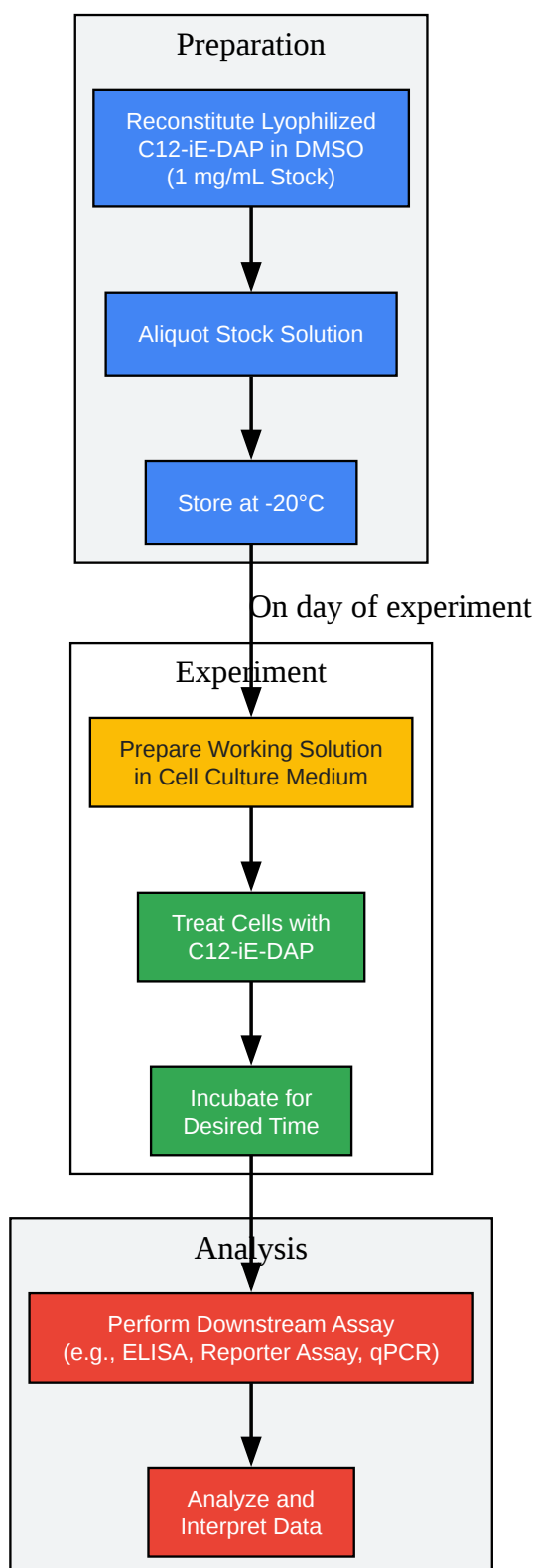
Signaling Pathway



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Caption: **C12-iE-DAP** signaling pathway via NOD1 activation.

Experimental Workflow



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Caption: General experimental workflow for using **C12-iE-DAP**.

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Phone: (601) 213-4426

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